

An In-depth Technical Guide to Boc-3,5-Dibromo-D-tyrosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-3,5-Dibromo-D-tyrosine*

Cat. No.: *B613738*

[Get Quote](#)

Introduction

Boc-3,5-Dibromo-D-tyrosine is a halogenated derivative of the amino acid D-tyrosine, featuring a tert-butyloxycarbonyl (Boc) protecting group on the amine.[1] This compound serves as a crucial building block in synthetic organic chemistry, particularly in solid-phase peptide synthesis (SPPS) and the development of novel therapeutics.[1][2] The presence of two bromine atoms on the aromatic ring enhances the molecule's reactivity and introduces unique steric and electronic properties.[2][3] These characteristics make it a valuable tool for researchers in medicinal chemistry and drug development, aiding in the creation of modified peptides with enhanced stability, bioactivity, and specific binding properties.[2]

Physicochemical Properties and Data

The key quantitative data for **Boc-3,5-Dibromo-D-tyrosine** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	References
Molecular Formula	C ₁₄ H ₁₇ Br ₂ NO ₅	[1][2][4][5][6]
Molecular Weight	439.10 g/mol	[1][3][5]
CAS Number	204692-75-1	[1][2][5][6]
Appearance	White to off-white powder	[2][4]
Melting Point	139 - 143 °C	[2]
Optical Rotation	[α] _D ²⁰ = -34 ± 1° (c=1 in Dioxane)	[2]
Storage Temperature	0 - 8 °C	[2][4]

Applications in Research and Drug Development

The unique structure of **Boc-3,5-Dibromo-D-tyrosine** lends itself to a variety of applications in scientific research, primarily centered around peptide and pharmaceutical development.

- **Peptide Synthesis:** The compound is a valuable building block for synthesizing peptides with modified properties.[2] The Boc protecting group allows for its controlled incorporation into a growing peptide chain during standard solid-phase synthesis protocols.[1][3] The dibrominated ring can influence the peptide's conformation and stability.[3]
- **Drug Development:** Its enhanced reactivity and structural uniqueness are leveraged in designing novel pharmaceuticals, particularly in cancer research.[2] By modifying peptide sequences with this analog, scientists can develop therapies that target specific biological receptors or pathways with improved selectivity and bioactivity.[2]
- **Bioconjugation:** The bromine atoms can serve as handles for further chemical modifications through cross-coupling reactions, allowing the attachment of other molecules.[3] This is useful in creating targeted drug delivery systems or attaching fluorescent probes for biological imaging.[2]
- **Structure-Activity Relationship (SAR) Studies:** Incorporating this non-natural amino acid into biologically active peptides helps researchers understand the critical interactions between a

peptide and its target, providing insights for designing more potent enzyme inhibitors or receptor ligands.[3]

Representative Experimental Protocol: Synthesis of Dibromotyrosine

While a specific protocol for **Boc-3,5-Dibromo-D-tyrosine** is proprietary to chemical suppliers, a general method for the dibromination of the tyrosine ring can be described. The following is a representative procedure for the synthesis of 3,5-dibromo-L-tyrosine, which illustrates the core chemical transformation.

Objective: To synthesize 3,5-dibromo-L-tyrosine via electrophilic aromatic substitution.

Materials:

- L-Tyrosine
- Dimethyl Sulfoxide (DMSO)
- Hydrobromic Acid (HBr)
- Acetic Acid (AcOH)

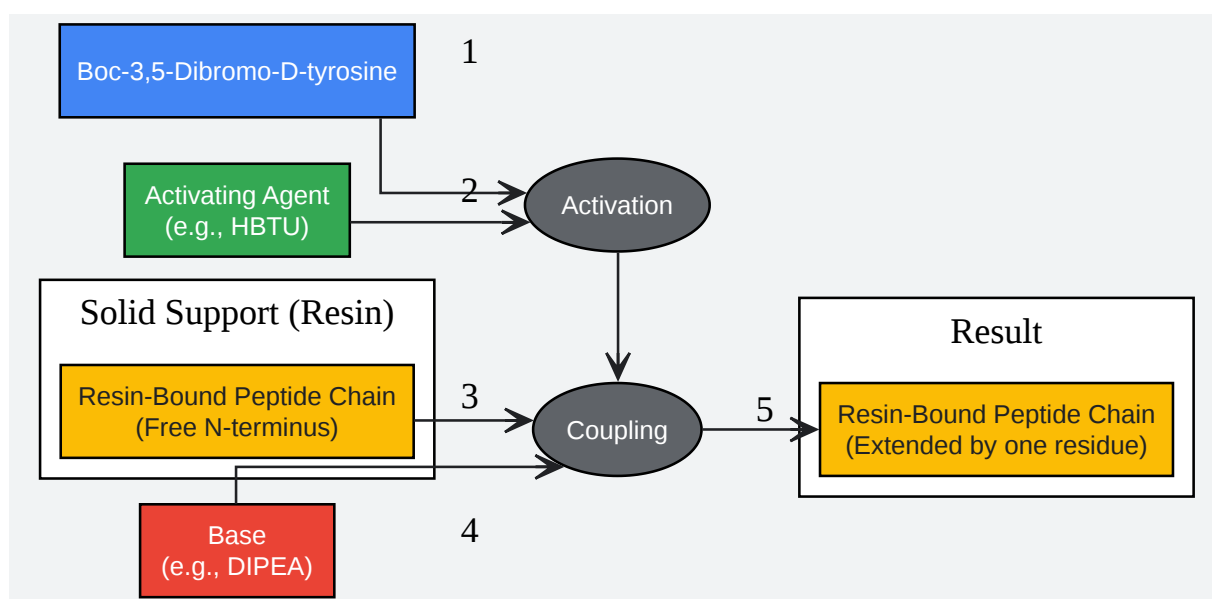
Procedure:

- L-Tyrosine is dissolved in a mixture of hydrobromic acid and acetic acid.
- Approximately 2.2 equivalents of dimethyl sulfoxide (DMSO) are added to the reaction mixture.[7]
- The reaction proceeds under controlled conditions, leading to the formation of 3,5-dibromo-L-tyrosine in good yield.[7]
- The reaction with 2.2 equivalents of DMSO favors the formation of the dibrominated product over the mono-brominated version.[7]
- Following the reaction, the product is isolated and purified.

This method is noted for its simplicity, safety, and efficiency in producing gram quantities of the dibrominated amino acid.[7] Subsequent protection of the amino group with a Boc anhydride would yield the final Boc-protected product.

Workflow and Pathway Visualizations

The primary application of **Boc-3,5-Dibromo-D-tyrosine** is its incorporation into peptides via Solid-Phase Peptide Synthesis (SPPS). The diagram below illustrates a simplified workflow for a single coupling cycle using this amino acid.



[Click to download full resolution via product page](#)

Caption: Workflow for one coupling cycle in SPPS using **Boc-3,5-Dibromo-D-tyrosine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]

- 2. chemimpex.com [chemimpex.com]
- 3. Boc-3,5-dibromo-D-tyrosine [myskinrecipes.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Boc-3,5-dibromo-D-tyrosine, CAS No. 204692-75-1 - iChemical [ichemical.com]
- 6. molbase.com [molbase.com]
- 7. Preparation of 3-bromo-L-tyrosine and 3,5-dibromo-L-tyrosine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-3,5-Dibromo-D-tyrosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613738#boc-3-5-dibromo-d-tyrosine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com